

Essential Safety and Operational Guide for Handling 1-Bromo-1-cyclohexene

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Compound of Interest

Compound Name: **1-Bromo-1-cyclohexene**

Cat. No.: **B1297817**

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This guide provides immediate, essential safety, and logistical information for the handling and disposal of **1-Bromo-1-cyclohexene** (CAS No. 2044-08-8). It is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

Chemical and Physical Properties

1-Bromo-1-cyclohexene is a halogenated cycloalkene.^[1] Its chemical structure consists of a six-membered carbon ring with one double bond, and a bromine atom attached to one of the carbons in that double bond.^[1]

Property	Value
Molecular Formula	C ₆ H ₉ Br[1][2][3][4]
Molecular Weight	161.04 g/mol [2][3]
CAS Number	2044-08-8[2][3][4]
Appearance	Colorless to light yellow clear liquid
logP oct/wat	2.839
Standard Gibbs free energy of formation (ΔfG°)	66.45 kJ/mol
Enthalpy of formation at standard conditions (ΔfH°gas)	-19.87 kJ/mol
Enthalpy of vaporization at standard conditions (ΔvapH°)	37.08 kJ/mol

Personal Protective Equipment (PPE)

A comprehensive approach to personal protection is critical when handling **1-Bromo-1-cyclohexene**. The following PPE is recommended to minimize exposure and ensure safety.

PPE Category	Specification	Rationale
Eye and Face Protection	Chemical safety goggles conforming to EN 166 (EU) or NIOSH (US) standards. A full-face shield should be worn when there is a significant risk of splashing.	To protect against splashes and vapors that can cause serious eye irritation or damage.
Skin Protection	- Flame-resistant lab coat worn over full-length clothing.- Chemically resistant gloves (e.g., nitrile or neoprene).	To prevent skin contact which may cause irritation. A lab coat provides a barrier against spills. Gloves must be inspected before use and disposed of properly after handling the chemical.[5][6]
Respiratory Protection	Work should be conducted in a well-ventilated fume hood. If ventilation is inadequate, a NIOSH/MSHA-approved respirator with an organic vapor cartridge is recommended.	To prevent the inhalation of vapors which may cause respiratory irritation.[7]

Handling and Storage Protocol

Safe Handling:

- Ventilation: Always handle **1-Bromo-1-cyclohexene** in a well-ventilated chemical fume hood.[5]
- Avoid Contact: Take precautions to avoid contact with skin, eyes, and clothing.[7]
- Aerosol Prevention: Avoid the formation of dust and aerosols.[5]
- Ignition Sources: Keep away from heat, sparks, open flames, and hot surfaces. Use non-sparking tools and take precautionary measures against static discharge.[8]

- Personal Hygiene: Wash hands thoroughly after handling and before breaks.[6][7]

Storage:

- Container: Store in a tightly closed container in a dry, cool, and well-ventilated area.[5][7]
- Incompatibilities: Store away from incompatible materials and foodstuff containers.[5]
- Labeling: Ensure the storage container is clearly labeled with the chemical name and hazard warnings.

Spill and Emergency Procedures

Spill Response:

- Evacuate: Immediately evacuate the area of the spill.[9]
- Ignition Sources: Remove all sources of ignition.[8][9]
- Containment: Absorb the spill with an inert material such as sand or vermiculite.[9]
- Collection: Collect the absorbed material into a sealed container for disposal as hazardous waste.[9][10]
- Ventilation: Ensure the area is well-ventilated.

First Aid:

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, including under the eyelids. Seek medical attention.
- Skin Contact: Wash off immediately with plenty of soap and water for at least 15 minutes. Remove contaminated clothing and wash it before reuse. If skin irritation occurs, get medical advice/attention.[7]
- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if you feel unwell.[7]

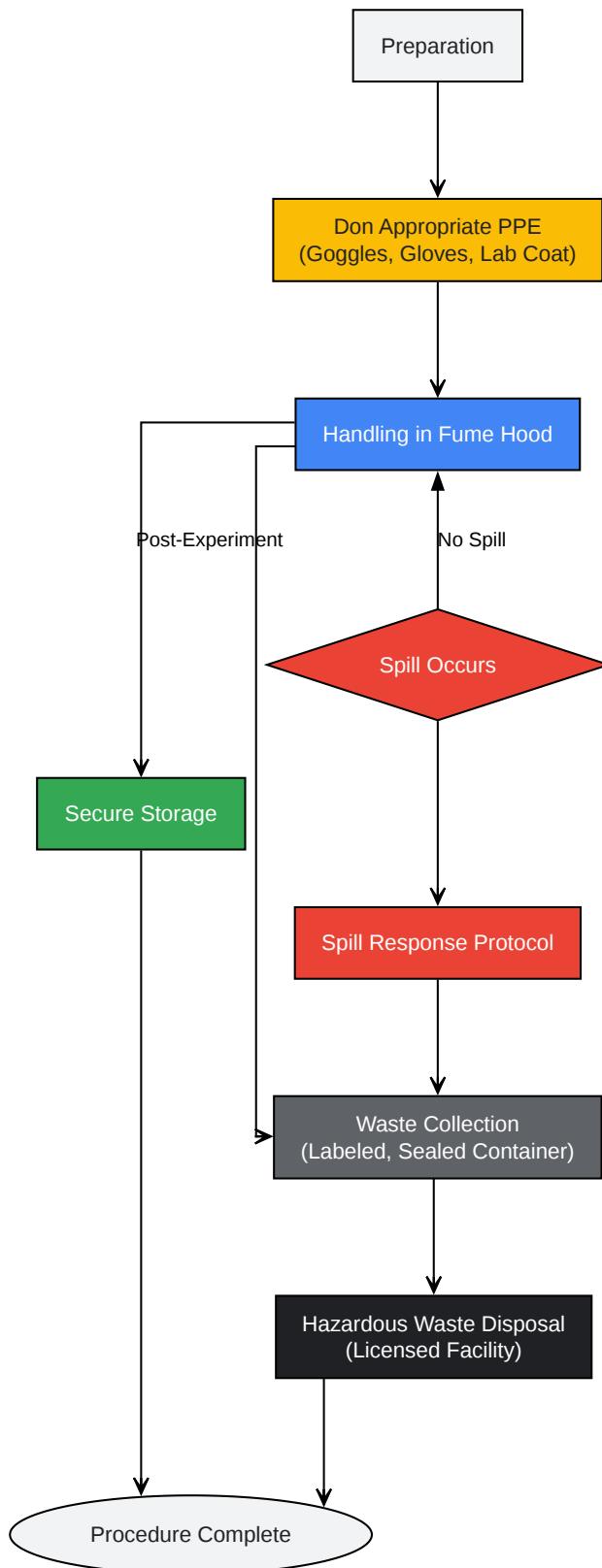
- Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.[9]

Disposal Plan

All waste containing **1-Bromo-1-cyclohexene** and any contaminated materials must be treated as hazardous waste.

- Waste Collection: Collect all chemical waste in a clearly labeled, sealed, and appropriate container.[9][10]
- Labeling: The hazardous waste label should include the full chemical name, concentration, and associated hazards.[10]
- Disposal Method: Dispose of the waste through an approved hazardous waste disposal facility. High-temperature incineration is the primary method for halogenated organic compounds.[10]
- Prohibitions: Do not dispose of **1-Bromo-1-cyclohexene** down the drain or in regular trash. [9][10]

Operational Workflow

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Caption: Workflow for the safe handling and disposal of **1-Bromo-1-cyclohexene**.

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